

An In-depth Technical Guide on 2,4-Difluoro-3-methylbenzoic acid

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Compound of Interest

Compound Name: 2,4-Difluoro-3-methylbenzoic acid

Cat. No.: B046388

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For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of compound nomenclature is fundamental. This guide provides a focused examination of **2,4-Difluoro-3-methylbenzoic acid**, detailing its IUPAC name and known synonyms.

IUPAC Name

The formal name of the compound as determined by the International Union of Pure and Applied Chemistry (IUPAC) nomenclature standards is **2,4-Difluoro-3-methylbenzoic acid**. This name is derived from the structure of the molecule, which consists of a benzoic acid core substituted with two fluorine atoms at the 2 and 4 positions and a methyl group at the 3 position of the benzene ring.

Synonyms

Based on a comprehensive review of chemical databases and scientific literature, there are no widely recognized or commonly used synonyms for **2,4-Difluoro-3-methylbenzoic acid**. The compound is typically referred to by its IUPAC name in technical and commercial contexts.

While other isomers, such as 2,3-Difluoro-4-methylbenzoic acid and 2,6-Difluoro-3-methylbenzoic acid, are documented, **2,4-Difluoro-3-methylbenzoic acid** itself appears to be less common, and consequently, has not acquired alternative names.

Data Summary

For clarity and ease of comparison, the nomenclature data is summarized in the table below.

Property	Value
IUPAC Name	2,4-Difluoro-3-methylbenzoic acid
Common Synonyms	None identified

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